analytical techniques for 4-Phenylthiazole-2-carbohydrazide characterization

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Compound of Interest

Compound Name:	*4-Phenylthiazole-2-carbohydrazide*
Cat. No.:	*B15250861*

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Application Note: Comprehensive Analytical Characterization of **4-Phenylthiazole-2-carbohydrazide**

Executive Summary

4-Phenylthiazole-2-carbohydrazide (CAS: 31877-36-8) is a highly versatile heterocyclic building block extensively utilized in medicinal chemistry for the synthesis of novel antimicrobial, antitubercular, and anticancer agents[1]. While its dual-functional nature (a lipophilic phenylthiazole core paired with a reactive carbohydrazide moiety) makes it an excellent scaffold for drug discovery, it also presents specific analytical challenges, including tautomerization, hydrogen-bond dynamics, and moisture sensitivity[2].

As a Senior Application Scientist, I have designed this guide to move beyond basic operational steps. This document outlines a robust, self-validating analytical workflow for the unambiguous structural elucidation and purity assessment of **4-phenylthiazole-2-carbohydrazide**, ensuring that your analytical data is both mechanistically sound and rigorously verified.

Mechanistic Rationale & Analytical Strategy

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To achieve absolute confidence in structural characterization, an orthogonal approach combining Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared Spectroscopy (FT-IR), and Liquid Chromatography-Mass Spectrometry (LC-MS) is required.

Causality Behind Experimental Choices:

- Solvent Selection for NMR: We utilize DMSO-

  rather than CDCl

  or CD

  OD. The carbohydrazide moiety contains highly exchangeable -NH and -NH

  protons. In protic solvents like CD

  OD, these protons undergo rapid deuterium exchange and become invisible. DMSO-

  acts as a strong hydrogen-bond acceptor, reducing the exchange rate and allowing sharp, distinct resonances for the nitrogen-bound protons[3].
- Ionization Mode in MS: Electrospray Ionization (ESI) in positive mode is selected. The basic nitrogen atoms in the thiazole ring and the terminal amine of the hydrazide are highly susceptible to protonation, yielding an intense

  pseudo-molecular ion, which is critical for trace-level detection[4].
- ATR-FTIR over KBr Pellets: Attenuated Total Reflectance (ATR) is preferred to prevent the moisture absorption (hygroscopicity) inherent to KBr sample preparation. Absorbed water exhibits a broad -OH stretch that can easily mask the crucial N-H stretching frequencies of the hydrazide group in the 3100-3400 cm

  region[5].

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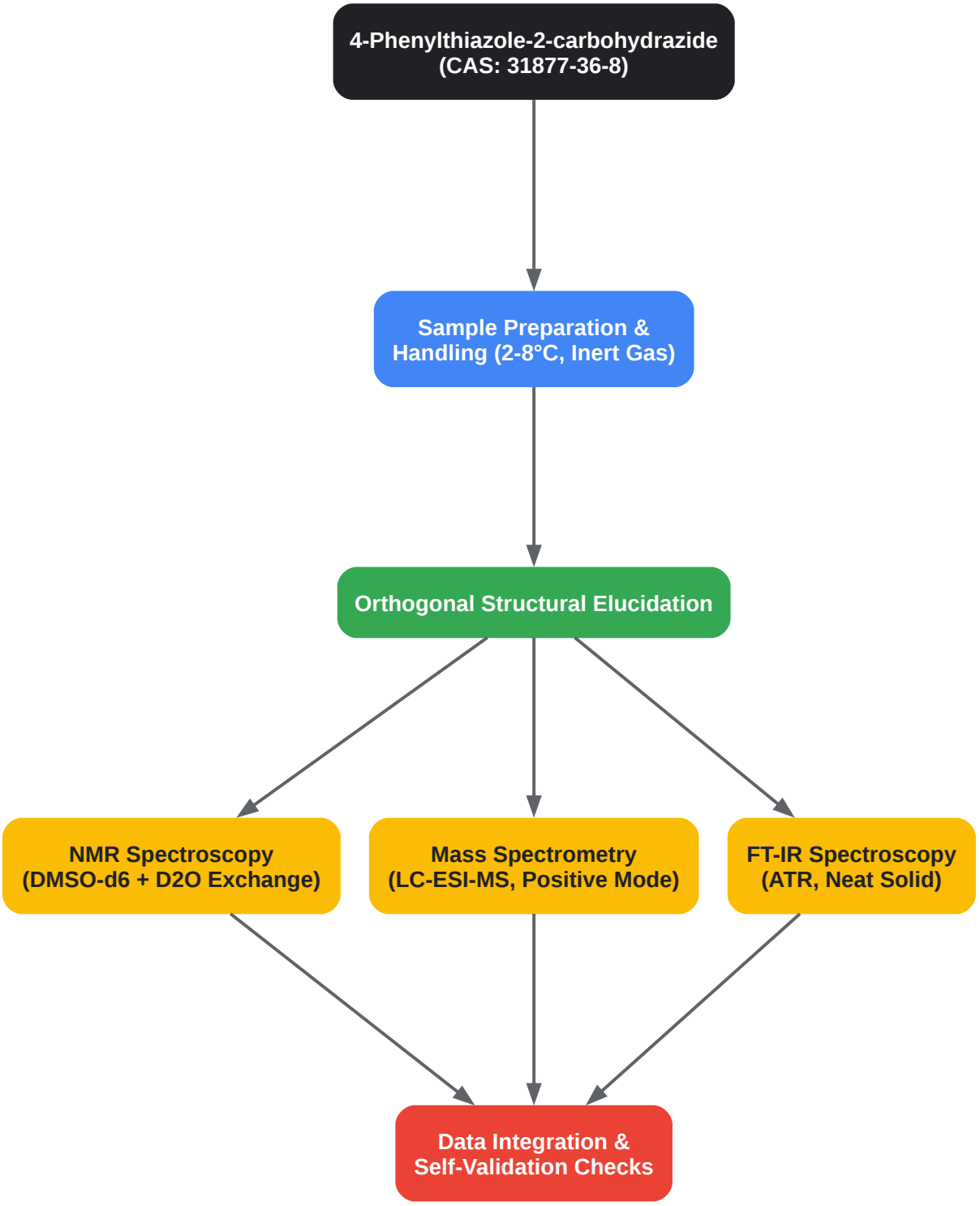

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Analytical workflow for the structural validation of **4-phenylthiazole-2-carbohydrazide**.

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Quantitative Data Profiles

The following tables summarize the expected analytical data for **4-phenylthiazole-2-carbohydrazide**, serving as a reference standard for your characterization workflows.

Table 1: Expected NMR Chemical Shifts (DMSO-

, 400 MHz)

Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Assignment

|

H | ~10.20 | Broad Singlet | 1H | -CO-NH- (Hydrazide) | |

H | ~8.30 | Singlet | 1H | Thiazole C5-H | |

H | ~7.95 | Multiplet | 2H | Phenyl o-H | |

H | ~7.45 | Multiplet | 3H | Phenyl m,p-H | |

H | ~4.60 | Broad Singlet | 2H | -NH

(Hydrazide) | |

C | ~168.0 | Singlet | 1C | C=O (Carbonyl) | |

C | ~163.5 | Singlet | 1C | Thiazole C2 | |

C | ~155.0 | Singlet | 1C | Thiazole C4 | |

C | ~134.0 - 126.0 | Multiple | 6C | Phenyl Carbons | |

C | ~116.5 | Singlet | 1C | Thiazole C5 |

Table 2: Key FT-IR Vibrational Frequencies (ATR) | Wavenumber (cm

) | Intensity | Assignment | | :--- | :--- | :--- | | ~3320, 3250 | Medium, Sharp | N-H stretching (Primary & Secondary Amine) | | ~3050 | Weak | C-H stretching (Aromatic) | | ~1670 | Strong | C=O stretching (Amide I) | | ~1600 | Medium | C=N stretching (Thiazole ring) | | ~1550 | Strong | N-H bending (Amide II) |

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Table 3: LC-ESI-MS Data (Positive Ion Mode)

m/z Value	Ion Type	Relative Abundance	Assignment / Fragment

| 220.05 |

| 100% | Intact protonated molecule | | 242.03 |

| Variable | Sodium adduct | | 222.05 |

| ~4.4% |

S Isotope peak | | 189.02 |

| Medium | Loss of hydrazine moiety | | 160.02 | Fragment | High | 4-phenylthiazole cation |

Self-Validating Experimental Protocols

Protocol 1: Structural Verification via H NMR with D O Exchange

Because the thiazole C5-H proton and the aromatic phenyl protons can sometimes overlap or shift based on concentration, a self-validating D

O exchange experiment is mandatory to isolate the exchangeable hydrazide protons[2].

- Sample Preparation: Dissolve 15 mg of **4-phenylthiazole-2-carbohydrazide** in 0.6 mL of high-purity DMSO-

  (ensure the ampoule is freshly opened to prevent water contamination).

- Initial Acquisition: Acquire a standard 1D

  H NMR spectrum (16 scans, 400 MHz). Process the data and integrate the broad singlets at ~10.20 ppm and ~4.60 ppm.

- Self-Validation Check (D

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O Exchange): Add 10–15 µL of D

O directly into the NMR tube. Cap the tube, invert it 5-6 times to mix thoroughly, and let it sit for 5 minutes.

- Secondary Acquisition: Re-acquire the

  H NMR spectrum under identical parameters.

- Data Validation: The complete disappearance of the signals at ~10.20 ppm and ~4.60 ppm confirms their assignment as the -NH and -NH

  protons, respectively. This internal control intrinsically validates the structural assignment without relying solely on chemical shift predictions.

Protocol 2: Functional Group Confirmation via ATR-FTIR

Thiazole-2-carbohydrazide derivatives must be stored tightly closed in a dry, well-ventilated area (2-8°C) to prevent degradation and moisture uptake. ATR-FTIR is used to verify functional group integrity.

- System Preparation: Clean the diamond ATR crystal with isopropanol and allow it to dry completely.

- Self-Validation Check (Background & Baseline): Collect a background spectrum. A self-validating system requires running a known standard (e.g., polystyrene film) periodically to verify wavenumber accuracy. For the sample itself, the background must show a flat baseline in the 3000-3600 cm

  region.

- Sample Analysis: Place ~2 mg of the neat solid sample onto the ATR crystal. Apply the pressure anvil until a click is heard (ensuring uniform contact).

- Acquisition: Scan from 4000 to 400 cm

  (32 scans, 4 cm

  resolution).

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- Data Validation: Verify the presence of the sharp doublet around 3320/3250 cm

  (N-H stretch) and the strong C=O stretch at ~1670 cm

  [3]. The absence of a broad, featureless band centered around 3400 cm

  confirms the sample has not absorbed atmospheric moisture.

Protocol 3: Molecular Weight & Isotopic Validation via LC-ESI-MS

Mass spectrometry provides the definitive molecular weight, but to ensure the signal is not a contaminant with an identical nominal mass, isotopic pattern analysis is employed.

- Sample Preparation: Prepare a 1 µg/mL solution of the compound in LC-MS grade Methanol/Water (50:50, v/v) containing 0.1% Formic Acid to promote ionization.
- Chromatography: Inject 2 µL onto a C18 reverse-phase column. Elute using a gradient of Water (0.1% FA) and Acetonitrile (0.1% FA).
- Acquisition: Operate the mass spectrometer in ESI positive mode. Scan range: 100–500 m/z.
- Self-Validation Check (Isotope Pattern Analysis): Locate the base peak at m/z 220.05 (

). To validate that this mass corresponds to a sulfur-containing thiazole ring, examine the M+2 peak at m/z 222.05. The natural abundance of the

  S isotope dictates that this peak must have a relative intensity of approximately 4.4% compared to the monoisotopic mass. If this specific isotopic signature is missing, the peak does not represent the target compound.

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